

Application Note: Detection of TLQP-21 Induced ERK Phosphorylation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TLQP-21 (human)

Cat. No.: B15597710

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Introduction

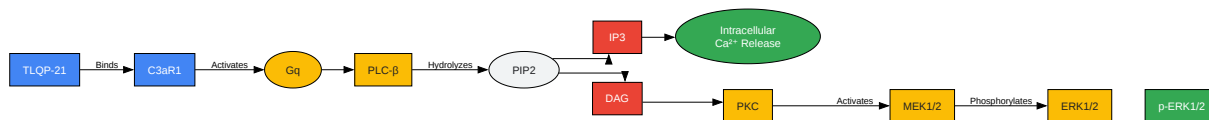
The VGF-derived peptide TLQP-21 is a bioactive peptide involved in various physiological processes, including metabolic regulation and neuronal function.^{[1][2]} TLQP-21 exerts its effects, in part, by binding to the complement C3a receptor 1 (C3aR1), a G protein-coupled receptor (GPCR).^{[1][3][4][5][6][7]} Activation of C3aR1 by TLQP-21 initiates a downstream signaling cascade that includes the phosphorylation of Extracellular signal-Regulated Kinases 1 and 2 (ERK1/2).^{[3][4][6][7]} ERK1/2, also known as p44/42 MAP kinase, are key components of the Mitogen-Activated Protein Kinase (MAPK) signaling pathway, which regulates cellular processes such as proliferation, differentiation, and survival.^{[8][9]} Therefore, detecting and quantifying TLQP-21 induced ERK phosphorylation is crucial for understanding its mechanism of action and for the development of novel therapeutics targeting this pathway.

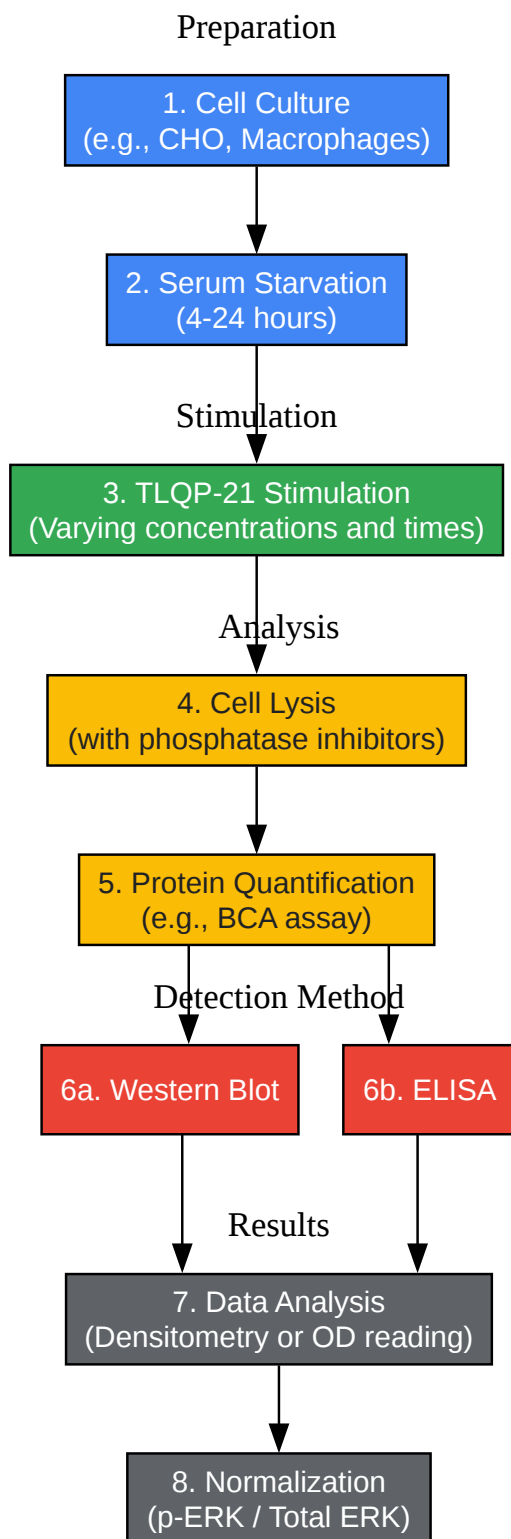
This application note provides detailed protocols for two common methods for detecting TLQP-21 induced ERK phosphorylation: Western blotting and Enzyme-Linked Immunosorbent Assay (ELISA). It also includes a summary of quantitative data and diagrams of the signaling pathway and experimental workflows.

Signaling Pathway

TLQP-21 binds to its receptor, C3aR1, which is coupled to G proteins. This interaction triggers the activation of Phospholipase C (PLC)- β , leading to the generation of inositol 1,4,5-

trisphosphate (IP3) and diacylglycerol (DAG).[3][7] IP3 stimulates the release of intracellular calcium, while DAG activates Protein Kinase C (PKC).[7] These events converge on the MAPK cascade, ultimately leading to the phosphorylation of ERK1/2 at threonine 202 and tyrosine 204.[10][11]





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- To cite this document: BenchChem. [Application Note: Detection of TLQP-21 Induced ERK Phosphorylation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15597710#method-for-detecting-tlqp-21-induced-erk-phosphorylation]

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